

Application Notes and Protocols for 2-Methoxy-4-methylpyridine in Agrochemical Development

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Compound of Interest

Compound Name: 2-Methoxy-4-methylpyridine

Cat. No.: B011731

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For: Researchers, scientists, and drug development professionals in the agrochemical sector.

Abstract: This document provides a comprehensive technical guide on the role and application of **2-methoxy-4-methylpyridine** in the agrochemical industry. While primarily recognized as a pivotal intermediate in the synthesis of advanced active ingredients, this guide also explores its potential, based on its physicochemical properties, as a formulant in novel agrochemical preparations. Detailed protocols for synthesis, quality control, and hypothetical formulation development are presented to empower researchers in leveraging this versatile pyridine derivative.

Introduction: The Strategic Importance of Pyridine Derivatives in Agrochemicals

Pyridine-based compounds are a cornerstone of modern agrochemical research and development, forming the structural core of numerous high-performing herbicides, insecticides, and fungicides.^[1] Their unique chemical reactivity and versatility enable the creation of targeted, effective, and environmentally compatible crop protection solutions.^[2] Within this class of molecules, **2-methoxy-4-methylpyridine** (also known as 2-methoxy-4-picoline) emerges as a critical building block for the synthesis of sophisticated active ingredients.^{[3][4]} Its molecular structure, featuring both a methoxy and a methyl group on the pyridine ring, enhances its reactivity and solubility in organic solvents, making it an essential intermediate for agrochemical synthesis.^[4]

While its role as a precursor is well-established, its properties also suggest potential for direct use in formulations. This guide will first detail its primary application in synthesis and then provide a theoretical framework and protocols for evaluating its utility as a formulation component for research and development purposes.

Physicochemical Properties of 2-Methoxy-4-methylpyridine

A thorough understanding of the physicochemical properties of **2-methoxy-4-methylpyridine** is essential for its safe handling, synthesis applications, and evaluation in formulation development.

| Property | Value | Source(s) |
|-------------------|-----------------------------------|-----------|
| CAS Number | 100848-70-2 | [3] |
| Molecular Formula | C ₇ H ₉ NO | [3] |
| Molecular Weight | 123.15 g/mol | [3][5] |
| Appearance | Clear, colorless to yellow liquid | [4] |
| Boiling Point | 152-153 °C | [2][6] |
| Density | ~1.001 g/cm ³ | [2] |
| Flash Point | 53 °C | [6] |
| Purity (Typical) | ≥ 99% (by GC) | [4] |

Core Application: Intermediate for Active Ingredient Synthesis

The principal and commercially significant role of **2-methoxy-4-methylpyridine** is as a key intermediate in the manufacturing of agrochemical active ingredients. Its structure is incorporated into the final molecule, imparting specific biological activities.

Synthesis of 2-Methoxy-4-methylpyridine

The industrial production of **2-methoxy-4-methylpyridine** is typically achieved through nucleophilic substitution reactions. Precise control over reaction conditions is critical to ensure high purity and yield.

Protocol 1: Synthesis via Nucleophilic Substitution

This protocol describes a common laboratory-scale synthesis method.

Objective: To synthesize **2-methoxy-4-methylpyridine** from 2-chloro-4-methylpyridine.

Materials:

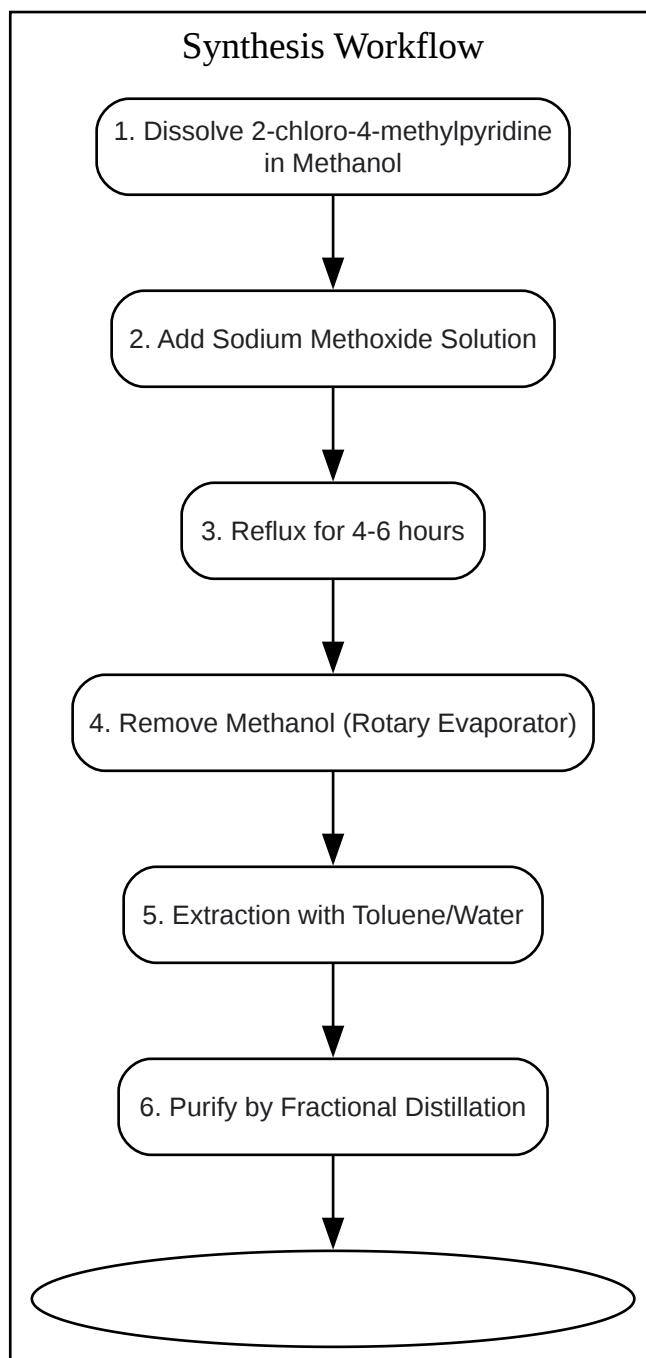
- 2-chloro-4-methylpyridine
- Sodium methoxide (NaOMe)
- Methanol (MeOH), anhydrous
- Toluene
- Round-bottom flask with reflux condenser and magnetic stirrer
- Heating mantle
- Separatory funnel
- Rotary evaporator
- Standard distillation apparatus

Procedure:

- **Reaction Setup:** In a dry round-bottom flask under a nitrogen atmosphere, dissolve 2-chloro-4-methylpyridine in anhydrous methanol.
- **Reagent Addition:** Slowly add a solution of sodium methoxide in methanol to the flask while stirring. An exothermic reaction may be observed.

- Reflux: Heat the mixture to reflux (approximately 65°C) and maintain for 4-6 hours, monitoring the reaction progress by Gas Chromatography (GC) or Thin Layer Chromatography (TLC).
- Solvent Removal: Once the reaction is complete, cool the mixture to room temperature. Remove the methanol using a rotary evaporator.
- Extraction: Resuspend the resulting residue in toluene and water. Transfer the mixture to a separatory funnel.
- Washing: Wash the organic layer sequentially with water and brine to remove any remaining salts and impurities.
- Drying and Concentration: Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate using a rotary evaporator to yield crude **2-methoxy-4-methylpyridine**.
- Purification: Purify the crude product by fractional distillation under reduced pressure to obtain high-purity **2-methoxy-4-methylpyridine**.

Diagram 1: Synthesis Workflow A simplified workflow for the synthesis of **2-methoxy-4-methylpyridine**.



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Quality Control and Analytical Protocols

Ensuring the purity of **2-methoxy-4-methylpyridine** is critical, as impurities can lead to undesirable side reactions during active ingredient synthesis or negatively impact the stability of a final formulation.

Protocol 2: Purity Assessment by Gas Chromatography (GC)

Objective: To determine the purity of a **2-methoxy-4-methylpyridine** sample and identify any volatile impurities.

Instrumentation:

- Gas Chromatograph with a Flame Ionization Detector (FID).
- Capillary column (e.g., DB-5, 30 m x 0.25 mm ID, 0.25 µm film thickness).
- Helium or Nitrogen as carrier gas.

GC Conditions:

- Injector Temperature: 250°C
- Detector Temperature: 280°C
- Oven Temperature Program:
 - Initial temperature: 100°C, hold for 2 minutes.
 - Ramp: 10°C/min to 250°C.
 - Hold: 5 minutes at 250°C.
- Injection Mode: Split (e.g., 50:1)
- Injection Volume: 1 µL

Procedure:

- Sample Preparation: Prepare a 1 mg/mL solution of the **2-methoxy-4-methylpyridine** sample in a suitable solvent such as dichloromethane or acetone.
- Injection: Inject the prepared sample into the GC system.

- Analysis: Record the chromatogram. The purity is calculated based on the area percent of the main peak relative to the total area of all peaks.

Protocol 3: Purity and Impurity Profiling by HPLC

Objective: To quantify **2-methoxy-4-methylpyridine** and identify non-volatile impurities.

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system with a UV detector.
- Reversed-phase C18 column (e.g., 250 mm x 4.6 mm, 5 μ m particle size).

HPLC Conditions:

- Mobile Phase: Isocratic mixture of acetonitrile and a phosphate buffer (pH 3.0) (e.g., 60:40 v/v).
- Flow Rate: 1.0 mL/min.
- Detection Wavelength: 254 nm.
- Injection Volume: 10 μ L.

Procedure:

- Sample Preparation: Accurately weigh and dissolve the sample in the mobile phase to a concentration of approximately 1 mg/mL.
- Standard Preparation: Prepare a reference standard solution of known concentration in the mobile phase.
- Analysis: Inject both the sample and standard solutions. Quantify the sample by comparing its peak area to that of the reference standard.

Application Note: Exploring 2-Methoxy-4-methylpyridine in Agrochemical Formulations (R&D)

Perspective)

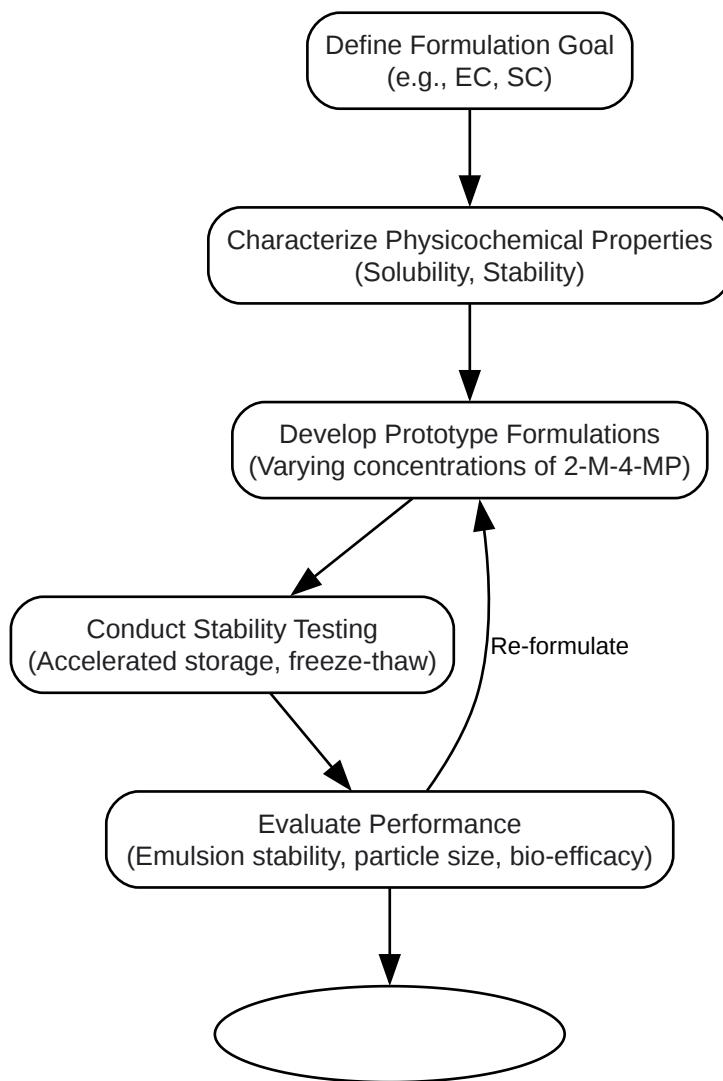
While its primary role is as a synthetic intermediate, the properties of **2-methoxy-4-methylpyridine**—a liquid with good organic solubility and a relatively high boiling point—suggest it could be investigated as a component in liquid agrochemical formulations, such as Emulsifiable Concentrates (EC) or as a co-solvent in Suspension Concentrates (SC).

Causality for Exploration:

- Solvency: As a pyridine derivative, it may offer unique solvency characteristics for certain active ingredients that are difficult to formulate in standard aromatic solvents.
- Adjuvancy: The pyridine moiety could potentially enhance the uptake or translocation of certain active ingredients, acting as a synergist or adjuvant.
- Stability: Its chemical structure may contribute to the stability of certain active ingredients that are prone to degradation.

It must be stressed that the following protocols are general templates for research and development. The suitability and efficacy of **2-methoxy-4-methylpyridine** in any specific formulation must be experimentally validated.

Diagram 2: Formulation Development Logic A logical flow for evaluating a new component in agrochemical formulations.



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Protocol 4: Development of an Emulsifiable Concentrate (EC) Formulation (Experimental)

Objective: To evaluate **2-methoxy-4-methylpyridine** as a co-solvent in an EC formulation.

Materials:

- Active Ingredient (AI), technical grade (must be soluble in the solvent system).
- Primary solvent (e.g., Aromatic 200).
- **2-Methoxy-4-methylpyridine** (as co-solvent).

- Emulsifier blend (anionic/non-ionic, e.g., calcium dodecylbenzenesulfonate and ethoxylated castor oil).
- Glass beakers, magnetic stirrer.

Procedure:

- Solubility Screen: Determine the solubility of the AI in **2-methoxy-4-methylpyridine**, the primary solvent, and various blends of the two.
- Prototype Preparation: a. In a beaker, dissolve the desired amount of AI in the chosen solvent/co-solvent blend with stirring. b. Add the emulsifier blend (typically 5-10% w/w of the total formulation) and stir until a homogenous solution is formed.
- Emulsion Stability Test (Self-Validation): a. Add 5 mL of the prepared EC formulation to 95 mL of standard hard water in a graduated cylinder. b. Invert the cylinder 10-30 times. c. Observe the spontaneity of emulsification ("bloom") and the stability of the emulsion over time (e.g., 30 min, 2 hours, 24 hours), noting any creaming, sedimentation, or separation.
- Optimization: Adjust the co-solvent ratio and emulsifier blend to achieve optimal emulsion stability.

Typical EC Prototype Compositions (for evaluation):

| Component | Formulation A | Formulation B | Formulation C |
|----------------------------|---------------|---------------|---------------|
| Active Ingredient | 20% | 20% | 20% |
| Aromatic 200 | 65% | 50% | 35% |
| 2-Methoxy-4-methylpyridine | 0% | 15% | 30% |
| Emulsifier Blend | 15% | 15% | 15% |
| Total | 100% | 100% | 100% |

Safety and Handling

2-Methoxy-4-methylpyridine is a flammable liquid and can cause skin and eye irritation.[\[5\]](#) All handling should be performed in a well-ventilated fume hood.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear tightly fitting safety goggles.[\[7\]](#)
- Skin Protection: Wear impervious gloves (e.g., nitrile rubber) and protective clothing.[\[7\]](#)
- Respiratory Protection: If ventilation is inadequate or if mists are generated, use a suitable respirator.[\[7\]](#)

Handling and Storage:

- Keep away from heat, sparks, and open flames.
- Store in a tightly closed container in a cool, dry, and well-ventilated place.
- Ground and bond containers when transferring material to prevent static discharge.

Conclusion

2-Methoxy-4-methylpyridine is a valuable and versatile chemical in the agrochemical industry, primarily serving as a high-purity intermediate for the synthesis of modern active ingredients. Its well-defined physicochemical properties and established synthesis routes make it a reliable component in the manufacturing pipeline. While its direct application in formulations is not widely documented, its characteristics as an organic liquid warrant investigation by formulation scientists. The protocols and application notes provided herein offer a framework for both its established synthetic use and for innovative research into its potential as a novel formulation component, thereby supporting the continued advancement of crop protection technologies.

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